

Safeguarding Your Research: Essential Protocols for Handling Foscarnet (Sodium)

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Compound of Interest

Compound Name: *Foscarnet (sodium)*

Cat. No.: *B12428234*

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For Immediate Implementation by Laboratory Personnel

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Foscarnet (sodium)**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Foscarnet (sodium) is an antiviral agent that may pose health risks if handled improperly. It is suspected of causing genetic defects, damaging fertility or the unborn child, and may cause damage to the kidneys through prolonged or repeated exposure.[\[1\]](#) It can also be irritating to the mucous membranes, upper respiratory tract, eyes, and skin.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE) Requirements

The following table summarizes the mandatory personal protective equipment for handling **Foscarnet (sodium)**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and absorption.[1][3][4]
Eye Protection	Tightly fitting safety goggles with side-shields.	To protect against splashes and dust particles.[5]
Body Protection	Laboratory coat or impervious clothing.	To prevent contamination of personal clothing.[4][5][6]
Respiratory Protection	NIOSH-approved respirator or use in a well-ventilated area/fume hood.	To avoid inhalation of dust or aerosols.[1][2][5]

Standard Operating Procedure for Handling Foscarnet (Sodium)

1. Preparation and Handling:

- Always handle **Foscarnet (sodium)** within a designated area, such as a chemical fume hood, to minimize inhalation exposure.[2][4]
- Ensure all required PPE is worn correctly before handling the compound.[1][3][5]
- Avoid creating dust or aerosols.[2]
- Do not eat, drink, or smoke in areas where **Foscarnet (sodium)** is handled.[4]
- Wash hands thoroughly with soap and water after handling.[2][4]

2. Storage:

- Store **Foscarnet (sodium)** in a tightly closed, properly labeled container.[1][2]
- Keep in a locked, well-ventilated area.[2][3][5]
- Store at room temperature, between 68°F to 77°F (20°C to 25°C), and protect from excessive heat and freezing.[7]

3. Disposal:

- Dispose of waste **Foscarnet (sodium)** and contaminated materials as hazardous chemical waste.[3]
- All disposals must be in accordance with local, state, and federal regulations.[1][5] Place waste in a labeled, sealed container for disposal.[3]

Emergency Protocols

1. In Case of a Spill:

- Evacuate non-essential personnel from the affected area.[3]
- Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection, before attempting to clean the spill.[1][3]
- Contain the spill and collect the material using an appropriate absorbent.
- Place the collected material into a sealed, labeled container for hazardous waste disposal.[1][3]
- Clean the spill area thoroughly.
- Avoid release into the environment.[1][3]

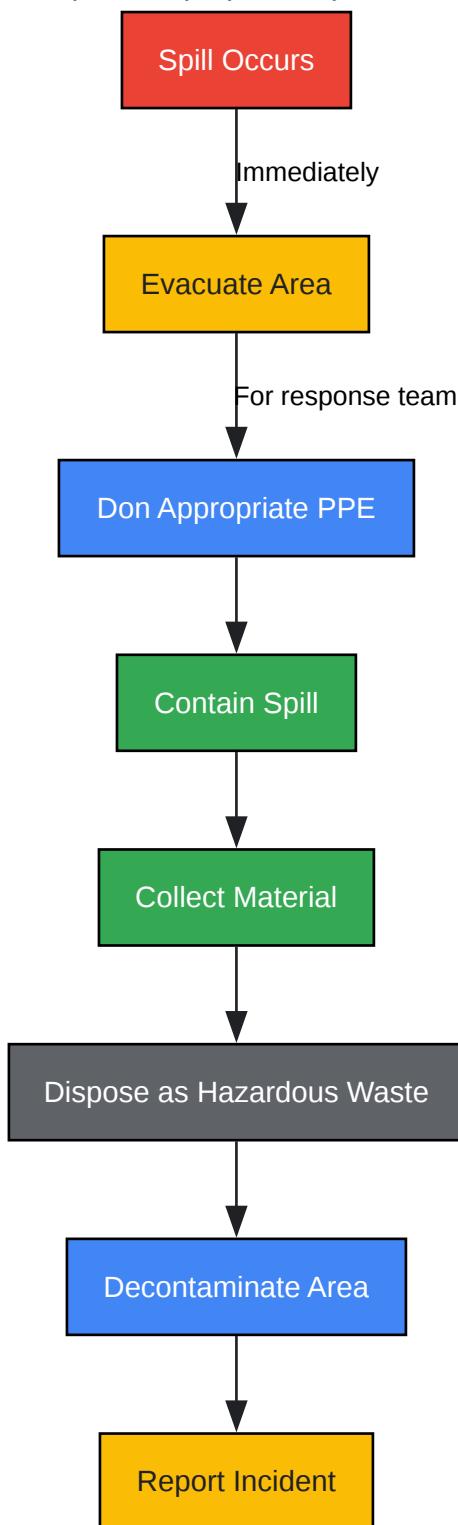
2. In Case of Personnel Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.[1][4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1] Remove contaminated clothing and wash it before reuse.[1] Seek medical attention if irritation persists.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1][4][5]

- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][3][4]

Foscarnet (Sodium) Spill Response Workflow

Foscarnet (Sodium) Spill Response Workflow

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Caption: Workflow for a safe and effective response to a **Foscarnet (sodium)** spill.

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